

# 3,5-Dichlorotoluene: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: 3,5-Dichlorotoluene

Cat. No.: B1293413

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CAS Number: 25186-47-4

This guide provides an in-depth overview of **3,5-Dichlorotoluene**, a significant organochlorine compound utilized as a key intermediate in the synthesis of various agrochemicals, pharmaceuticals, and dyes. This document details its chemical and physical properties, synthesis methodologies, key reactions, and safety information, tailored for researchers, scientists, and professionals in drug development and chemical manufacturing.

## Chemical and Physical Properties

**3,5-Dichlorotoluene** is a solid at room temperature, characterized by its distinct chemical structure with a toluene ring substituted with two chlorine atoms at the meta positions relative to the methyl group.<sup>[1]</sup> Its properties are summarized in the tables below.

### Table 1: General and Physical Properties

Property	Value	Reference(s)
Appearance	Colorless solid	[1][2]
Molecular Formula	C <sub>7</sub> H <sub>6</sub> Cl <sub>2</sub>	[3][4][5]
Molecular Weight	161.03 g/mol	[2][4][6]
Melting Point	25.1 - 26 °C	[1][7]
Boiling Point	202 °C	[1]
Density	1.25 g/mL (liquid)	[1]
Solubility	Sparingly soluble in water	[5]
LogP (Octanol/Water)	3.99	[7]

**Table 2: Chemical Identifiers**

Identifier	Value	Reference(s)
IUPAC Name	1,3-dichloro-5-methylbenzene	[3][4]
CAS Number	25186-47-4	[2][3][4][8]
InChI Key	RYMMNSVHOKXTNN-UHFFFAOYSA-N	[2][3]
Canonical SMILES	<chem>CC1=CC(=CC(=C1)Cl)Cl</chem>	[5]
EINECS	246-722-1	[5]

## Synthesis of 3,5-Dichlorotoluene

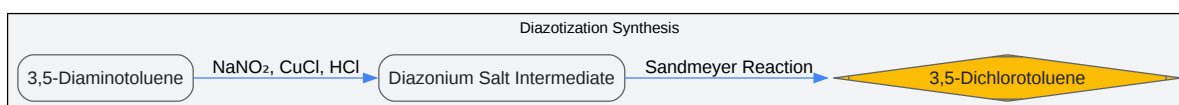
The synthesis of **3,5-Dichlorotoluene** is challenging due to the ortho-, para-directing nature of the methyl group on the toluene ring, which makes direct chlorination an ineffective method for obtaining the 3,5-isomer.[1][2] Consequently, specialized multi-step synthetic routes are employed.

## Experimental Protocol 1: Synthesis via Diazotization of 3,5-Diaminotoluene

One traditional method involves a Sandmeyer-type reaction starting from 3,5-diaminotoluene.  
[2]

Methodology:

- Hydrochloric acid and water are added to a reaction vessel and heated to 50°C.
- 3,5-Diaminotoluene is dissolved in the acidic solution with stirring.
- Cuprous chloride dissolved in hydrochloric acid is then added to the reaction mixture.
- A 1% aqueous solution of sodium nitrite is added uniformly to the mixture, maintaining the temperature at approximately 60°C. This step generates the diazonium salt, which is subsequently replaced by chlorine.
- After the reaction is complete, the mixture is allowed to stand and separate into layers.
- The lower, crude product layer is washed with water until neutral, then treated with a base, and washed again with water to remove the excess base.
- The resulting crude **3,5-Dichlorotoluene** is purified by steam distillation to yield the final product.[2]



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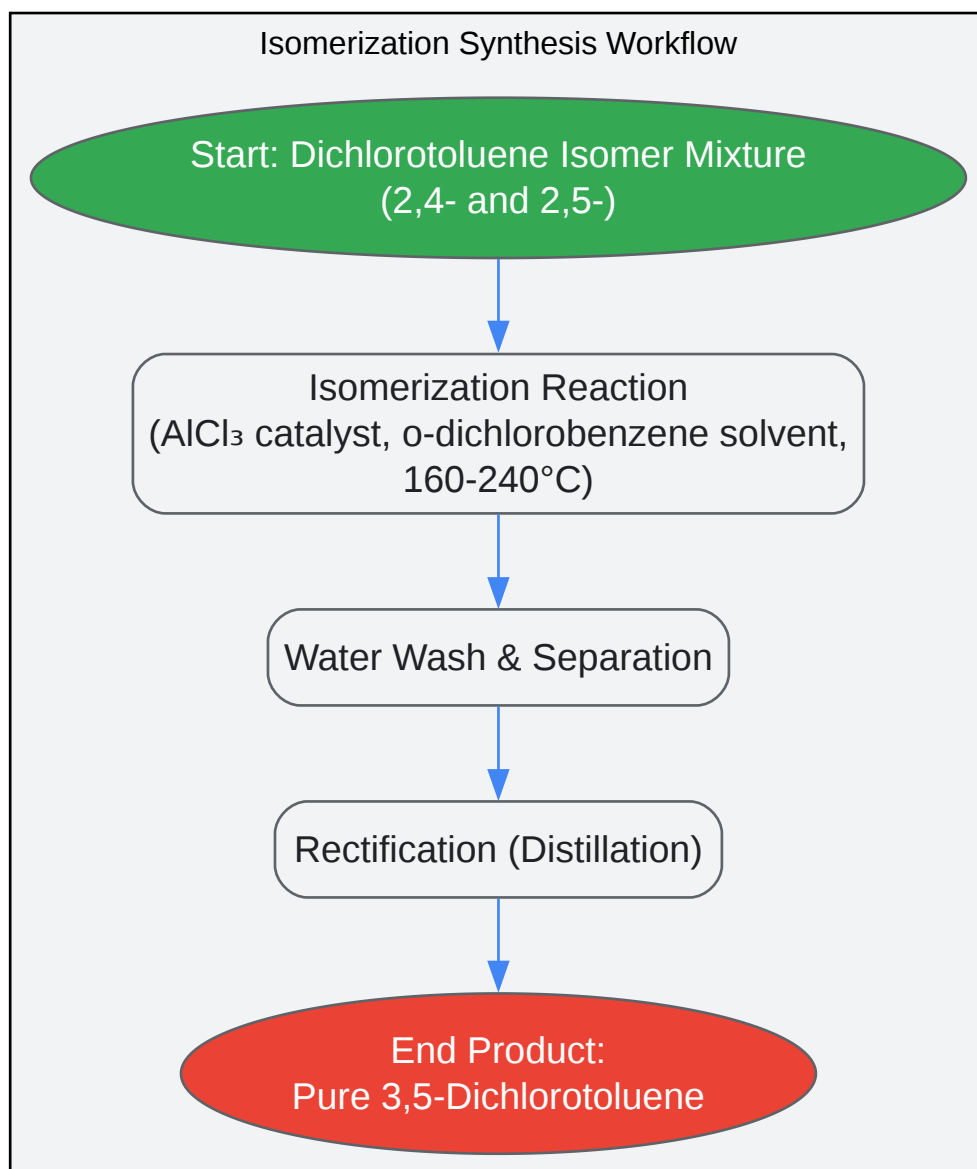
**Caption:** Synthesis of **3,5-Dichlorotoluene** via Diazotization.

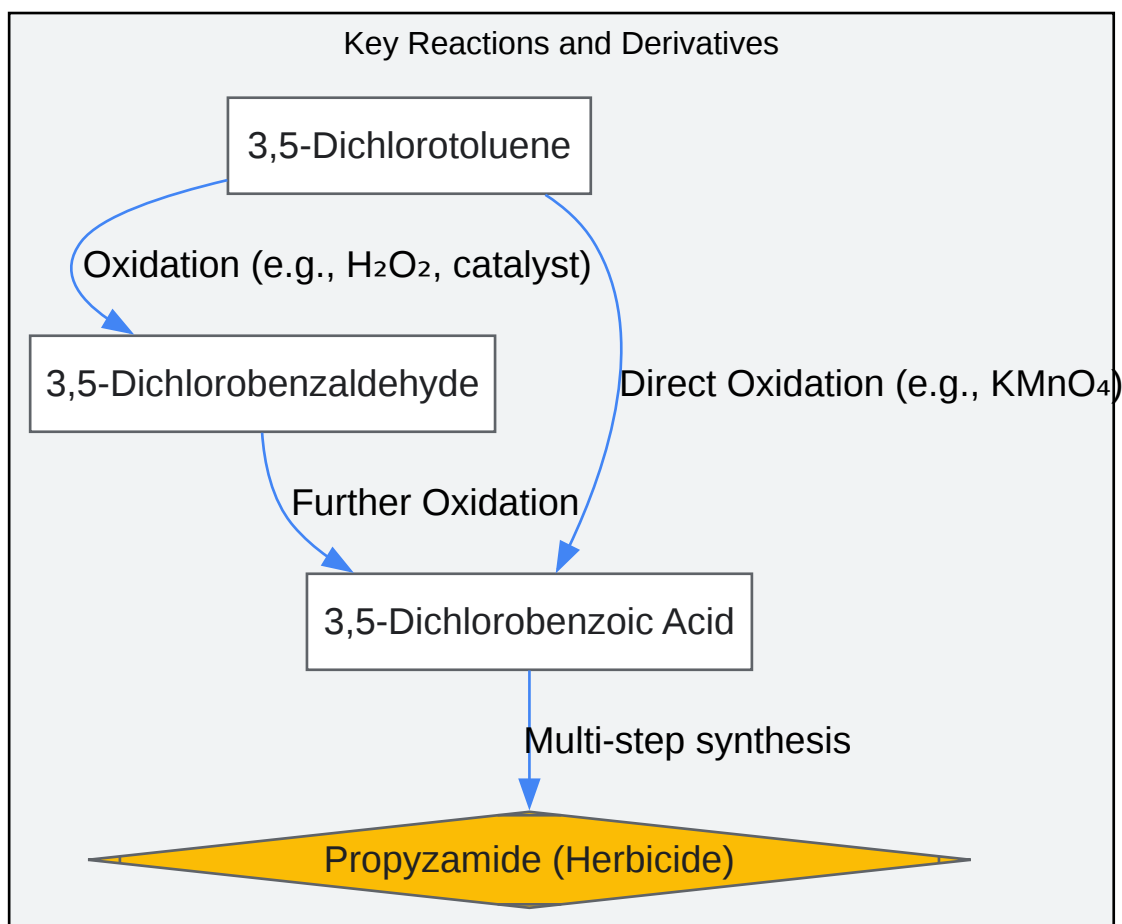
## Experimental Protocol 2: Synthesis via Isomerization

A more contemporary approach involves the isomerization of other dichlorotoluene isomers, which are often more accessible as byproducts of direct chlorination.[2]

#### Methodology:

- A mixture of 2,4-Dichlorotoluene and 2,5-Dichlorotoluene is used as the starting material.
- O-dichlorobenzene is utilized as the solvent, with a mass ratio of 1:1 to the starting materials.
- Anhydrous aluminum chloride ( $\text{AlCl}_3$ ) is added as the catalyst, constituting 3-8% of the raw material's mass.
- The reaction mixture is heated to a temperature between 160-240°C for 2-5 hours.
- Following the isomerization reaction, the mixture is washed with water to separate the crude product.
- The crude **3,5-Dichlorotoluene** is then purified by rectification (distillation) to obtain the high-purity product.<sup>[2]</sup>





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